

Comparative Guide: Reactivity of 5-, 6-, and 7-Membered Cyclic Ureas

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Compound of Interest

Compound Name: 1,3,4,7-Tetrahydro-1,3-diazepin-2-one

CAS No.: 72331-40-9

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Executive Summary

Objective: This guide provides a technical comparison of 5-membered (Imidazolidin-2-one), 6-membered (Tetrahydropyrimidin-2(1H)-one), and 7-membered (1,3-Diazepan-2-one) cyclic ureas.^[1]

Core Insight: Reactivity in cyclic ureas is governed by a trade-off between ring strain (enthalpy) and conformational entropy.^[1] While 5-membered rings are kinetically favored for formation, 6-membered rings represent the thermodynamic "sweet spot" of stability.^[1] 7-membered rings introduce unique challenges due to increased flexibility and transannular strain, often requiring specialized synthetic strategies.^[1]

Structural & Physical Properties

The physical behavior of cyclic ureas is dictated by the geometry of the urea moiety (

), which prefers planarity due to resonance. Forcing this planar unit into a ring creates strain that varies significantly with ring size.^[1]

Conformational Analysis[1][2]

- 5-Membered (Imidazolidin-2-one): Adopts a planar or slight "envelope" conformation.[1] The planarity requirement of the urea group aligns well with the 5-membered ring, but eclipsing interactions between adjacent methylene groups increase torsional strain.
- 6-Membered (Tetrahydropyrimidin-2(1H)-one): Adopts a distorted "sofa" or "half-chair" conformation.[1] This allows the urea group to remain planar while staggering the methylene protons, minimizing torsional strain. This is the most thermodynamically stable ring size.[1]
- 7-Membered (1,3-Diazepan-2-one): Highly flexible, existing in a dynamic equilibrium between twisted chair and boat forms.[1] The ring inversion barrier is significant (e.g., kcal/mol for diazepam derivatives), leading to potential atropisomerism in substituted variants.

Acidity (pKa) and Electronic Properties

Ring size directly influences the acidity of the N-H protons. Smaller rings force the nitrogen lone pairs into specific hybridizations that can enhance acidity.

Property	5-Membered (Imidazolidinone)	6-Membered (Tetrahydropyrimidinone)	7-Membered (Diazepanone)
Ring Strain Energy	Moderate (~6-7 kcal/mol)	Low (~1-2 kcal/mol)	Moderate-High (Transannular)
N-H Acidity	Highest (Most Acidic)	Moderate	Lowest
pKa (Approx)	~13-14 (e.g., Hydantoin N-1)	~15-16	~17+ (Variable by sub.)[1]
Hydrolysis Rate	Fast (Strain release)	Slow (Stable)	Medium (Lability varies)

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Note: The enhanced acidity of 5-membered rings makes them more susceptible to deprotonation and subsequent N-alkylation, but also more prone to hydrolysis under basic conditions.

Chemical Reactivity Profile

Hydrolysis & Ring Opening

Hydrolysis typically proceeds via nucleophilic attack of hydroxide on the carbonyl carbon.

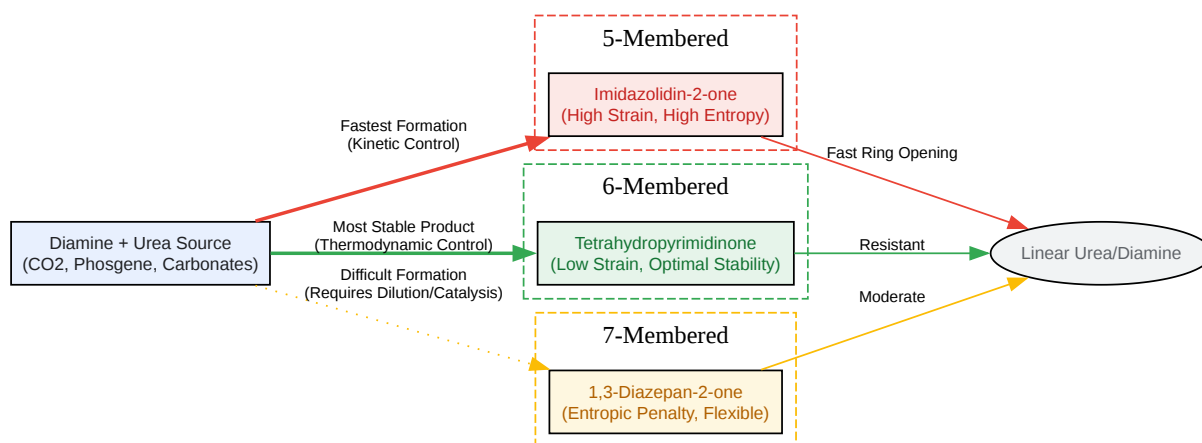
- 5-Membered: High reactivity. The ring strain acts as a driving force.^[1] Under alkaline conditions, the tetrahedral intermediate breaks down rapidly to relieve this strain.
- 6-Membered: High stability.^[1] The lack of ring strain means there is little thermodynamic incentive for ring opening. These scaffolds are often used as stable pharmacophores (e.g., in HIV protease inhibitors).
- 7-Membered: Variable. While less strained than 3- or 4-membered rings, the "medium ring effect" (transannular interactions) can make them more labile than their 6-membered counterparts, though they are generally more stable than 5-membered rings in neutral conditions.

N-Alkylation Kinetics^[1]

- 5-Membered: Fastest. The planar conformation exposes the N-H protons, and the higher acidity facilitates deprotonation.
- 6-Membered: Moderate. Slower reaction rates due to steric shielding in the half-chair conformation.^[1]
- 7-Membered: Slowest/Complex. The flexibility of the ring can lead to entropic penalties during the transition state for alkylation.

Visualization: Reactivity & Synthesis Logic

The following diagram illustrates the competing factors of Entropy and Enthalpy (Strain) that dictate the synthesis and stability of these rings.



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Caption: Interplay of kinetic vs. thermodynamic control in cyclic urea formation and stability.

Experimental Protocols

Protocol A: Synthesis of 5- and 6-Membered Cyclic Ureas (CO₂ Insertion)

This method utilizes green chemistry principles, leveraging the favorable entropy of 5/6-membered ring formation.

Materials:

- Diamine (1,2-diaminoethane or 1,3-diaminopropane)
- CO₂ source (e.g., Urea or gaseous CO₂ with CeO₂ catalyst)

- Solvent: 2-Propanol (preferred for selectivity)

Step-by-Step:

- Setup: Charge a high-pressure autoclave with diamine (10 mmol), CeO₂ catalyst (0.5 g), and 2-propanol (20 mL).
- Reaction: Pressurize with CO₂ (0.3 - 5 MPa) and heat to 140°C.
 - Note: 5-membered rings form rapidly (< 2 hours).[1] 6-membered rings may require 4-6 hours.[1]
- Workup: Cool to room temperature. Vent CO₂. [1] Filter off the heterogeneous catalyst (CeO₂).
- Purification: Evaporate solvent. Recrystallize from ethanol.
- Validation: Confirm structure via IR (carbonyl stretch ~1680-1700 cm⁻¹) and NMR.

Protocol B: Synthesis of 7-Membered Cyclic Ureas (Ring Expansion)

Direct cyclization is difficult for 7-membered rings.[1] A ring expansion (Schmidt-type or similar) is often more reliable.

Step-by-Step:

- Precursor: Start with a 6-membered cyclic ketone or specific 1,2-diamine precursors with "spacer" groups.
- Reagent: Treat with Diphenylphosphoryl azide (DPPA) in benzene/toluene.
- Conditions: Reflux for 12-24 hours. The rearrangement inserts a nitrogen atom into the ring.
- Isolation: Quench with water.[1] Extract with EtOAc.[1] Purify via column chromatography (silica gel).[1]

Applications in Drug Discovery[3][4]

Ring Size	Key Application	Why?
5-Membered	Chiral Auxiliaries	The rigid, planar structure transfers chiral information effectively (e.g., Evans' auxiliaries).
6-Membered	HIV Protease Inhibitors	High metabolic stability (DMPK) and ability to mimic peptide bonds without hydrolyzing.
7-Membered	CNS Agents (e.g., Diazepam)	The flexible ring allows for "induced fit" binding to receptors (GABA-A) that rigid rings cannot achieve.

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